

BMIM TFSI activity coefficients validation with literature

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Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

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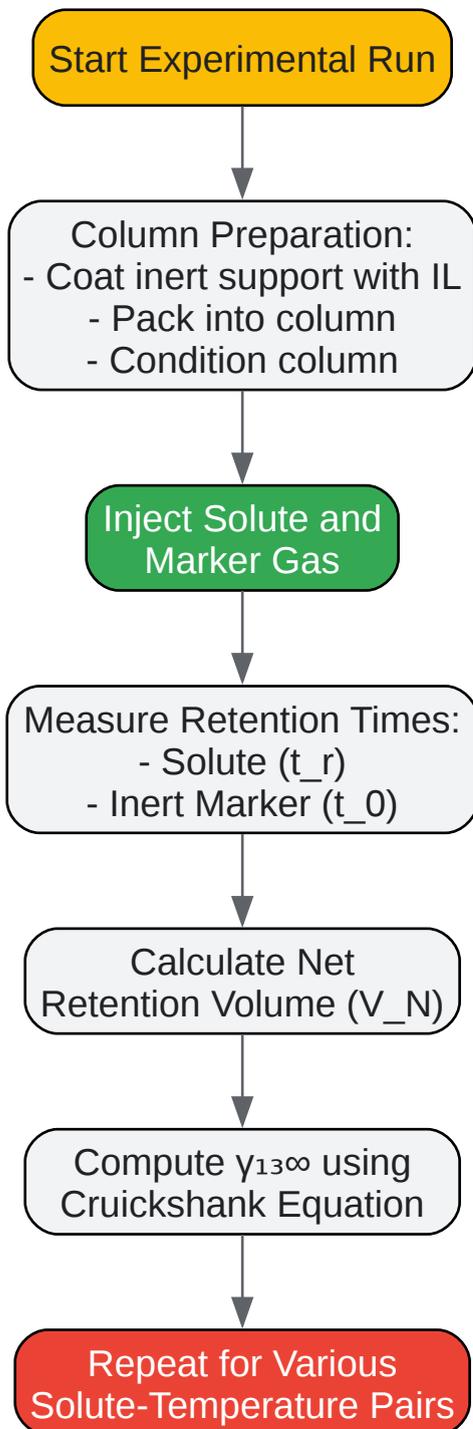
Experimental Protocol for Measuring Activity Coefficients

The most common method for determining activity coefficients at infinite dilution (γ_{13}^{∞}) for ionic liquids is **Inverse Gas Chromatography (IGC)** [1] [2]. Here is a detailed breakdown of the protocol:

- **Column Preparation:** The ionic liquid (the stationary phase) is coated onto an inert solid support material. This mixture is then packed into a chromatography column. The column is conditioned to remove any impurities or solvents [1].
- **Measurement:** A trace amount of a volatile organic solute is injected into the carrier gas stream (e.g., helium) flowing through the column. The time it takes for the solute to elute (the retention time, t_r) is precisely measured. An inert gas, such as methane, is used to determine the dead time (t_0) of the column [2].
- **Data Calculation:** The net retention volume (V_N) is calculated from the retention data. Using the following fundamental equation, the activity coefficient at infinite dilution is computed [1] [2]:
$$\ln \gamma_{13}^{\infty} = \ln \left(\frac{n_3 R T}{V_N P_1^0} \right) - \frac{P_1^0 (B_{11} - V_1)}{RT} + \frac{(2 B_{12} - V_1^{\infty}) P_0}{RT}$$
Where:
 - (n_3): moles of ionic liquid in the column.
 - (T): column temperature (K).
 - (P_1^0): saturated vapor pressure of the pure solute at temperature T .

- (B_{11} , B_{12}): second virial coefficients of the pure solute and the solute-carrier gas pair, respectively.
- (V_1): molar volume of the pure solute.
- (J): pressure correction factor.

The workflow for this methodology can be summarized as follows:



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Framework for a Comparative Data Table

Without the specific data for BMIM TFSI, the table below illustrates the structure and type of data you should compile from the literature for a validation guide. This example uses data for other TFSI-based ionic liquids found in the search results [2] to demonstrate the format.

Table: Exemplary Activity Coefficients at Infinite Dilution (γ_{13}^{∞}) in TFSI-based Ionic Liquids

This data is for N-Ethyl-N-methylmorpholinium ([C₂C₁Mor][TFSI]) at T = 328.15 K [2].

| Solute Class | Solute Name | (γ_{13}^{∞}) | (Gas + Liquid) Partition Coefficient (K _L) |
|--------------|-------------|----------------------------|--|
| n-Alkane | Hexane | 6.94 | 29.2 |
| n-Alkane | Heptane | 9.72 | 36.6 |
| n-Alkene | Hex-1-ene | 2.71 | 74.7 |
| n-Alkyne | Hex-1-yne | 1.21 | 167.5 |
| Alcohol | Ethanol | 0.97 | 200.0 |
| Aromatic | Benzene | 1.01 | 192.2 |
| Ketone | Acetone | 1.08 | 179.8 |

Key interactions to note when you compile your data:

- Alkane vs. Aromatic/Alkene:** The higher (γ_{13}^{∞}) for alkanes indicates weaker interactions compared to aromatics or alkenes, which can interact via (π)-electrons [2].
- Effect of Chain Length:** For homogenous series like n-alkanes, (γ_{13}^{∞}) typically increases with carbon number [1].

- **Temperature Dependence:** (γ_{13}^{∞}) values are temperature-dependent. A comprehensive guide would include data across a temperature range (e.g., 313.15 K to 363.15 K) to derive partial molar excess enthalpies [1] [2].

How to Locate the Required Data

To build your complete comparison guide, I suggest the following steps to find the necessary data for BMIM TFSI:

- **Use Academic Databases:** Conduct a targeted search on platforms like **SciFinder**, **Web of Science**, or **Google Scholar**. Key search terms could be: "activity coefficients at infinite dilution" "BMIM TFSI", "[BMIM][TFSI]" AND "infinite dilution", or "**1-butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide**" AND "activity coefficient".
- **Consult Review Articles:** Look for recent review articles on ionic liquids for separation processes. These often contain compiled data tables or references to primary sources.
- **Explore IL Databanks:** Check if dedicated ionic liquid databases (e.g., **ILThermo** from NIST) contain the needed experimental data.

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References

1. Activity coefficients at infinite dilution of organic solutes in ... [sciencedirect.com]
2. Measurements of Activity Coefficients at Infinite Dilution for ... [mdpi.com]

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